

Issues with the reproducibility of experiments involving C.I. Disperse Red 86

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Disperse Red 86

Cat. No.: B077459

[Get Quote](#)

Technical Support Center: C.I. Disperse Red 86

Welcome to the technical support center for **C.I. Disperse Red 86**. This resource is designed to assist researchers, scientists, and drug development professionals in addressing common challenges and ensuring the reproducibility of experiments involving this anthraquinone-based disperse dye.

Frequently Asked Questions (FAQs)

Q1: What is **C.I. Disperse Red 86** and what are its basic properties?

C.I. Disperse Red 86 is a synthetic dye belonging to the anthraquinone class.^{[1][2]} It is characterized by its low water solubility and is traditionally used for dyeing hydrophobic fibers. ^[1] For laboratory applications, it's important to be aware of its chemical and physical properties to ensure consistent experimental outcomes.

Table 1: Properties of **C.I. Disperse Red 86**

Property	Value
C.I. Name	Disperse Red 86
C.I. Number	62175
CAS Number	12223-43-7 / 81-68-5
Molecular Formula	C ₂₂ H ₁₈ N ₂ O ₅ S
Molecular Weight	422.45 g/mol [2]
Appearance	Peach-pink powder[2]
Molecular Structure	Anthraquinone[1][2]

Q2: Is **C.I. Disperse Red 86** suitable for use in biological experiments?

While primarily an industrial dye, **C.I. Disperse Red 86** is classified as a fluorescent dye and has potential applications in chemical stain analysis.[3] However, its low aqueous solubility and tendency to aggregate present challenges in biological systems.[4][5] With appropriate preparation and handling, it can be adapted for uses such as staining hydrophobic cellular components or as a fluorescent probe in non-aqueous environments.

Q3: The purity of my **C.I. Disperse Red 86** seems to vary between batches. How can I address this?

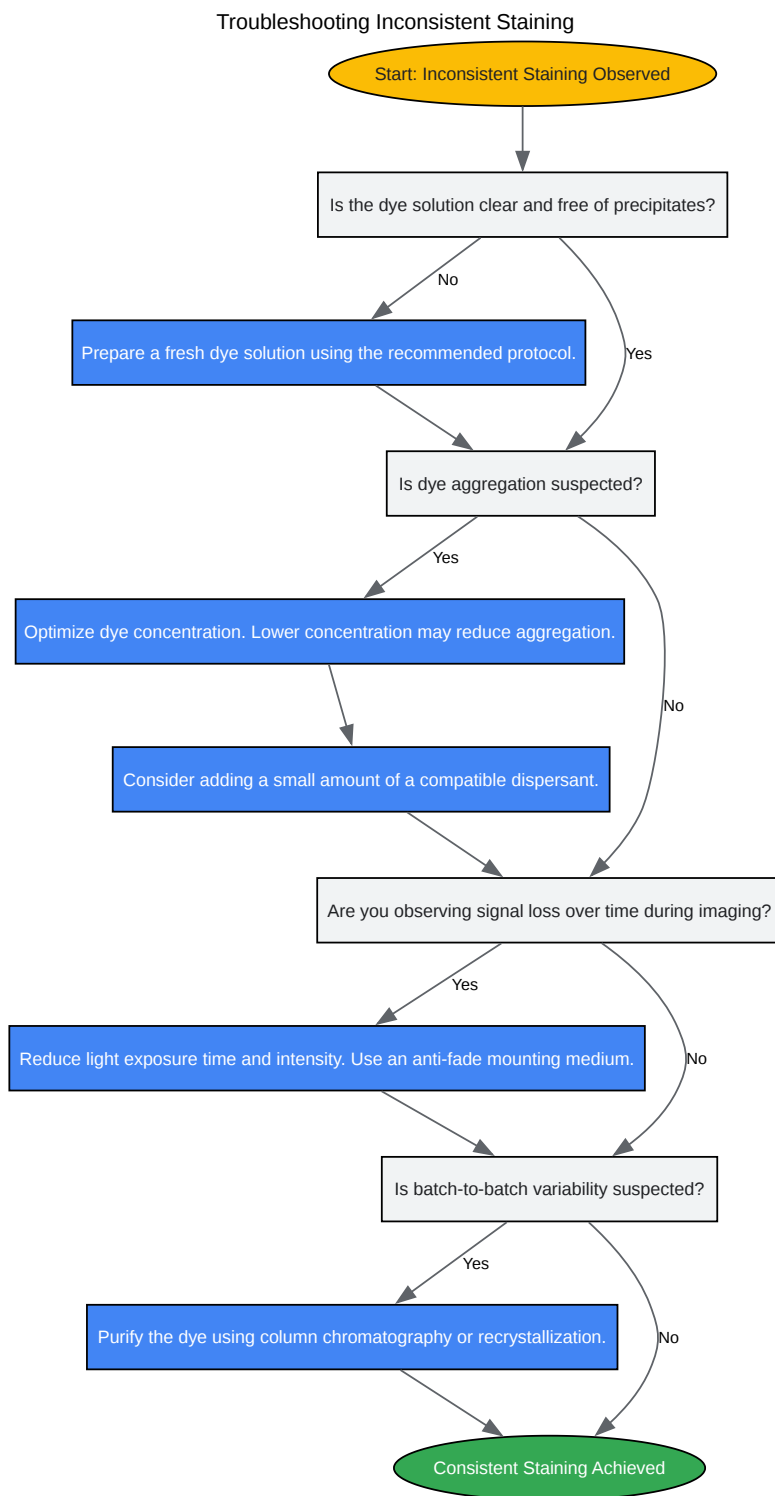
Commercial dyes often contain impurities from the manufacturing process, which can lead to inconsistent results.[6] For sensitive applications, purification of the dye is recommended.

Troubleshooting Guides

Issue 1: Inconsistent or Non-Reproducible Staining Results

Inconsistent staining is a common issue when working with disperse dyes in a research setting. The following guide provides a systematic approach to troubleshooting this problem.

Troubleshooting Flowchart for Inconsistent Staining



[Click to download full resolution via product page](#)

Caption: A decision-making flowchart for troubleshooting inconsistent staining results.

Issue 2: Poor Solubility and Dye Aggregation

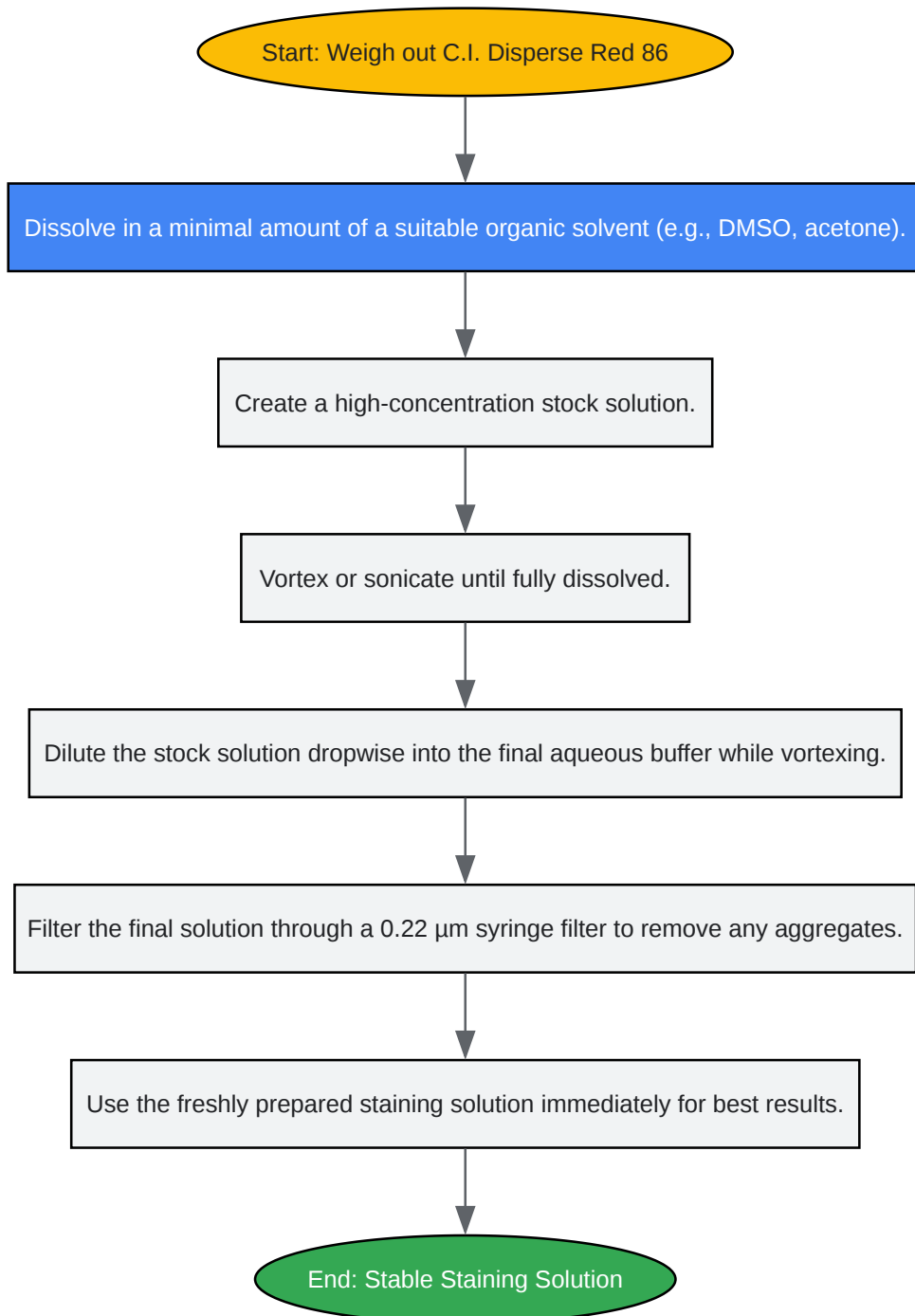
The hydrophobic nature of **C.I. Disperse Red 86** leads to low solubility in aqueous solutions and a tendency for molecules to aggregate.^{[4][5]} This can result in uneven staining and the formation of dye spots.

Table 2: Troubleshooting Poor Solubility and Aggregation

Symptom	Possible Cause	Recommended Solution
Visible particles or cloudiness in the dye solution	Dye has precipitated out of solution.	Prepare a fresh solution. Consider using a co-solvent like DMSO or ethanol to create a stock solution before diluting in an aqueous buffer.
Uneven staining or speckles on the sample	Dye aggregation in the staining solution. ^[7]	Lower the dye concentration. Use a dispersing agent. Ensure thorough mixing of the staining solution.
Low staining intensity	Insufficient dye in a soluble, monomeric form.	Optimize the solvent system. Increase incubation time.

Workflow for Preparing a Stable **C.I. Disperse Red 86** Staining Solution

Preparation of a Stable Staining Solution



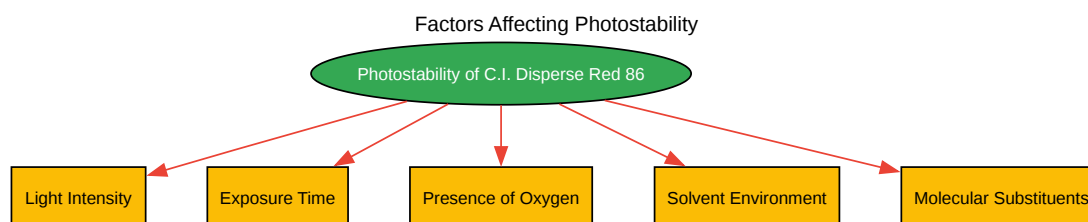
[Click to download full resolution via product page](#)

Caption: A workflow for preparing a stable **C.I. Disperse Red 86** solution.

Issue 3: Photobleaching and Signal Instability

Anthraquinone dyes like **C.I. Disperse Red 86** can be susceptible to photodegradation (photobleaching), leading to a loss of signal during fluorescence microscopy and affecting the reproducibility of quantitative measurements.[8][9]

Factors Affecting Photostability of Anthraquinone Dyes



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Disperse Red 86 | 12223-43-7 | Benchchem [benchchem.com]
- 2. world dye variety.com [world dye variety.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. textilelearner.net [textilelearner.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]

- 7. fsw.cc [fsw.cc]
- 8. researchgate.net [researchgate.net]
- 9. pubs.rsc.org [pubs.rsc.org]
- To cite this document: BenchChem. [Issues with the reproducibility of experiments involving C.I. Disperse Red 86]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077459#issues-with-the-reproducibility-of-experiments-involving-c-i-disperse-red-86]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com